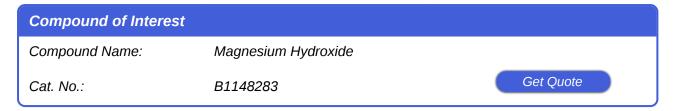


# An In-depth Technical Guide to the Endothermic Decomposition Mechanism of Magnesium Hydroxide

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the endothermic decomposition of **magnesium hydroxide** (Mg(OH)<sub>2</sub>), a critical process in various industrial and pharmaceutical applications. The document details the core mechanism, thermodynamic and kinetic parameters, and the experimental protocols used for its characterization.

# **Core Decomposition Mechanism**

The endothermic decomposition of **magnesium hydroxide** is a solid-state reaction that yields solid magnesium oxide (MgO) and gaseous water (H<sub>2</sub>O). The overall balanced chemical equation for this reaction is:

$$Mg(OH)_2(s) \rightarrow MgO(s) + H_2O(g)[1]$$

This process is initiated by heating, with the decomposition typically starting at temperatures around 300-350°C and concluding by approximately 480-550°C.[2] The reaction is highly endothermic, meaning it absorbs a significant amount of heat from its surroundings, a property leveraged in applications such as flame retardants.[3]

The mechanism involves the following key stages:



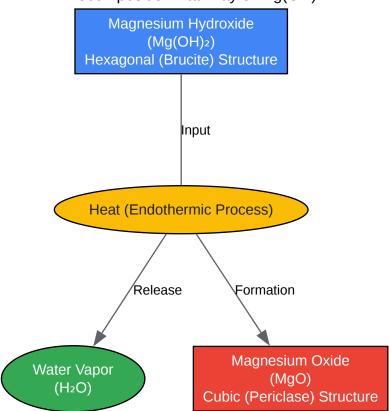
- Dehydroxylation: As the temperature increases, the hydroxyl groups within the magnesium hydroxide lattice begin to vibrate. This leads to the breaking of the Mg-OH bonds and the formation of water molecules.
- Water Vapor Release: The newly formed water molecules are released as vapor. The pressure of this water vapor can influence the decomposition kinetics.[4][5]
- Crystallographic Transformation: The decomposition is a topotactic process, meaning the crystallographic orientation of the product (MgO) is determined by the orientation of the reactant (Mg(OH)<sub>2</sub>).[6][7] **Magnesium hydroxide** has a hexagonal (brucite) crystal structure, which transforms into the cubic (periclase) structure of magnesium oxide.[7][8] This transformation involves the collapse of the layered brucite structure as water is removed. Initially, a distorted cubic MgO structure may form, which then anneals into a more stable cubic lattice at higher temperatures.[9]

# **Visualizing the Decomposition Pathway**

The following diagram illustrates the overall transformation from **magnesium hydroxide** to magnesium oxide.

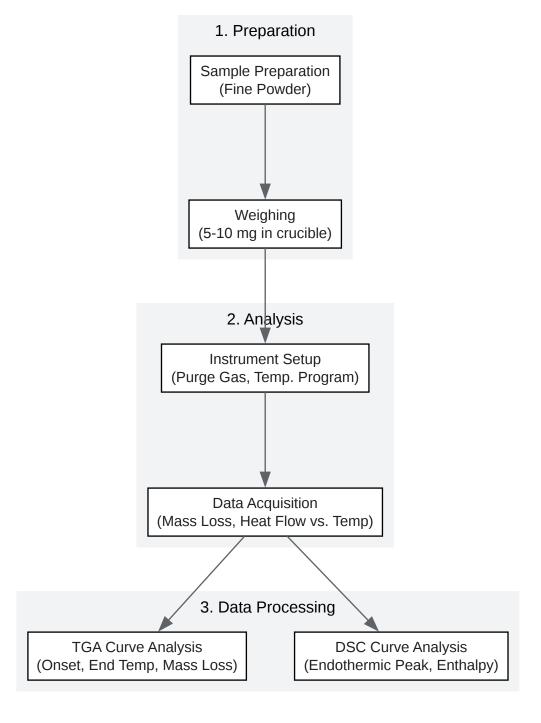


### Decomposition Pathway of Mg(OH)<sub>2</sub>

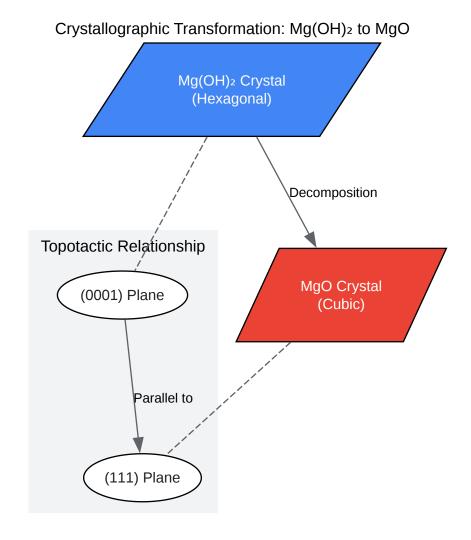




TGA/DSC Experimental Workflow for Mg(OH)<sub>2</sub> Decomposition







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